

ACP-105 solubility issues in DMSO and ethanol

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Compound of Interest

Compound Name: ACP-105

Cat. No.: B15541016

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ACP-105 Solubility: Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers and scientists encountering solubility issues with **ACP-105** in common laboratory solvents, Dimethyl Sulfoxide (DMSO) and ethanol.

Data Presentation: ACP-105 Solubility

Quantitative data regarding the solubility of **ACP-105** in DMSO and ethanol varies across different suppliers. Below is a summary of the available data to provide a comparative overview.

Solvent	Solubility Data 1	Solubility Data 2	Solubility Data 3
DMSO	≥10 mg/mL[1]	58 mg/mL (199.45 mM)[2]	60 mg/mL (206.33 mM)[3]
Ethanol	Sparingly soluble: 1-10 mg/mL[1]	58 mg/mL[2]	60 mg/mL (206.33 mM)[3]

Note: Discrepancies in reported solubility can arise from differences in compound purity, ambient temperature, and the specific batches of solvents and the compound itself.

Troubleshooting Guide & FAQs

This section addresses common problems and questions related to the dissolution of **ACP-105**.

Frequently Asked Questions (FAQs)

Q1: Why is my **ACP-105** not dissolving completely in DMSO or ethanol at the expected concentration?

A1: Several factors can influence the dissolution of **ACP-105**:

- **Solvent Quality:** Ensure you are using high-purity, anhydrous (dry) DMSO or ethanol. Moisture-absorbing DMSO can significantly reduce the solubility of compounds[2]. Always use fresh, unopened solvents whenever possible.
- **Compound Purity:** The purity of the **ACP-105** can affect its solubility. Impurities can interfere with the dissolution process.
- **Temperature:** Solubility is often temperature-dependent. Gently warming the solution may aid dissolution. However, be cautious as excessive heat can degrade the compound.
- **Sonication:** Using an ultrasonic bath can help to break down aggregates and enhance dissolution[3].

Q2: My **ACP-105** dissolved initially but then precipitated out of solution. What should I do?

A2: Precipitation after initial dissolution can be due to a few reasons:

- **Supersaturation:** You may have created a supersaturated solution, which is inherently unstable. Try preparing a slightly more dilute solution.
- **Temperature Fluctuation:** A decrease in temperature can cause a dissolved compound to crash out of solution. Ensure your stock solutions are stored at a stable temperature. For long-term storage, it is often recommended to store aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles[2].
- **Solvent Evaporation:** If the solvent evaporates over time, the concentration of **ACP-105** will increase, potentially leading to precipitation. Ensure your storage containers are well-sealed.

Q3: Can I do anything to salvage a solution that has precipitated?

A3: Yes, you can try to redissolve the precipitate by gently warming the solution and sonicating it. If this is unsuccessful, you may need to start over with a fresh solution.

Troubleshooting Steps for Dissolution Issues

- **Verify Solvent Quality:** Use fresh, high-purity, anhydrous DMSO or ethanol.
- **Check Compound Integrity:** Ensure the **ACP-105** has been stored correctly and is not degraded.
- **Optimize Dissolution Technique:**
 - Add the solvent to the powdered compound gradually while vortexing or stirring.
 - Use sonication to aid dissolution[3].
 - Gentle warming (e.g., in a 37°C water bath) can be employed, but monitor for any signs of degradation.
- **Prepare a More Dilute Solution:** If you consistently face precipitation, try preparing a stock solution at a lower concentration.
- **Proper Storage:** Store stock solutions in tightly sealed vials at the recommended temperature to prevent solvent evaporation and degradation[2]. Aliquoting the stock solution can help to avoid contamination and degradation from repeated freeze-thaw cycles[2].

Experimental Protocols

Protocol for Preparing a 10 mM **ACP-105** Stock Solution in DMSO

Materials:

- **ACP-105** powder (Molecular Weight: 290.79 g/mol)
- Anhydrous, high-purity DMSO

- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Calibrated scale

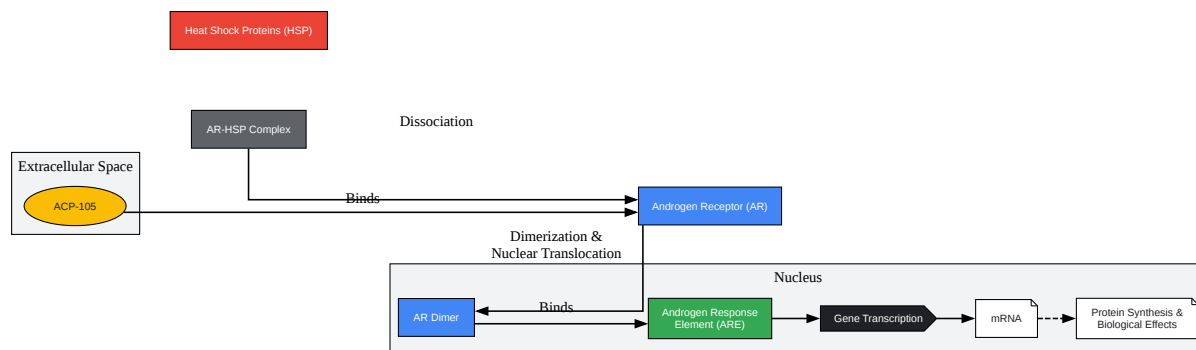
Procedure:

- Weighing the Compound: Accurately weigh out a specific mass of **ACP-105**. For example, to prepare 1 mL of a 10 mM stock solution, you would need 2.908 mg of **ACP-105**.
- Adding the Solvent: Add the calculated amount of DMSO to the vial containing the **ACP-105** powder.
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, place the vial in a sonicator bath for 5-10 minutes.
 - If necessary, gently warm the solution in a water bath set to no higher than 37°C for a short period.
- Visual Inspection: Visually inspect the solution to ensure there are no visible particles. The solution should be clear.
- Storage: Store the stock solution in small aliquots at -20°C or -80°C to maintain stability and prevent repeated freeze-thaw cycles[2].

Visualizations

Signaling Pathway of **ACP-105**

ACP-105 is a selective androgen receptor modulator (SARM)[4]. It binds to the androgen receptor (AR) and stimulates its activity. The following diagram illustrates a simplified overview of the androgen receptor signaling pathway.

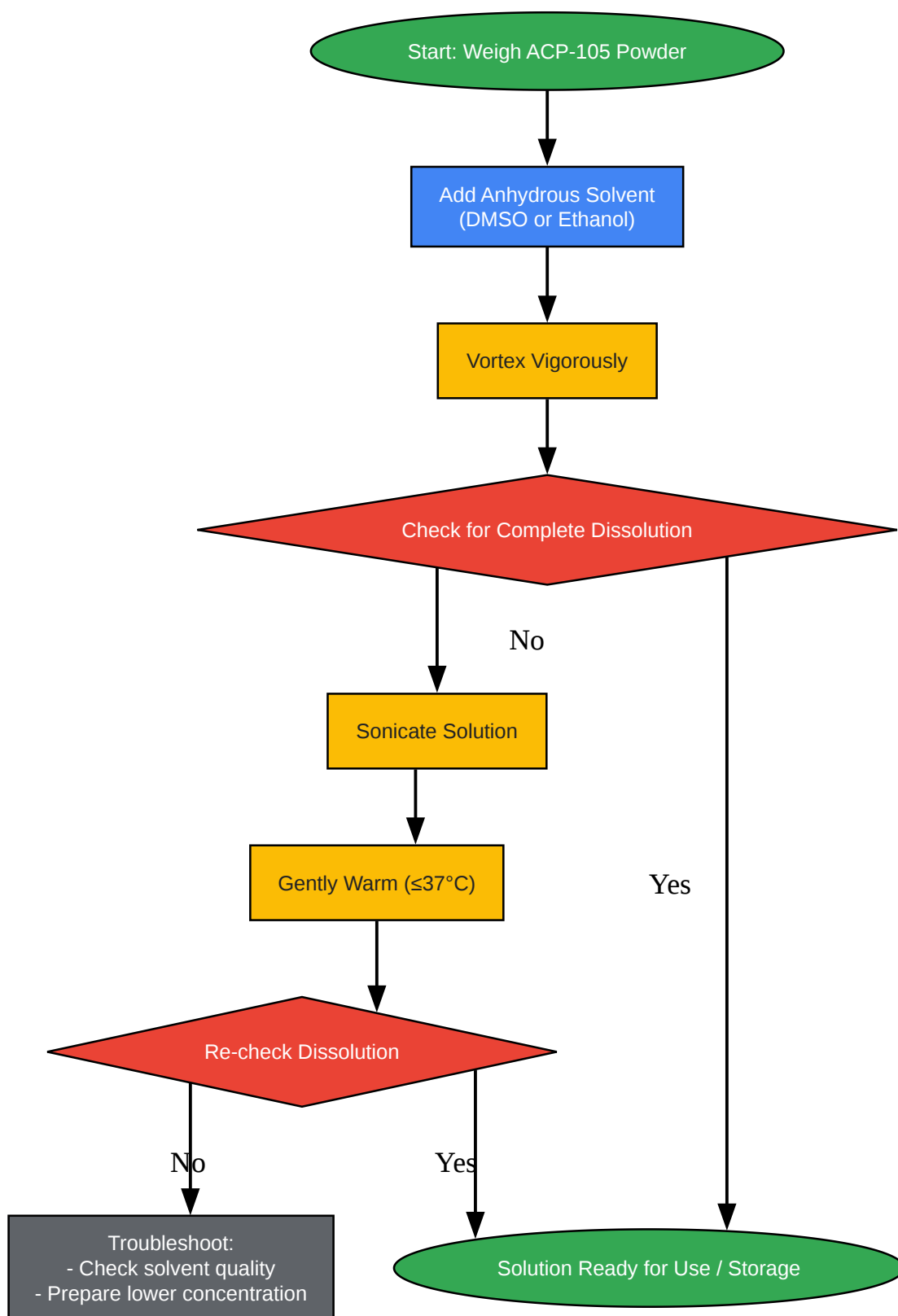


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Caption: Simplified Androgen Receptor signaling pathway activated by **ACP-105**.

Experimental Workflow for **ACP-105** Dissolution

The following diagram outlines a logical workflow for successfully dissolving **ACP-105** for experimental use.



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Caption: Recommended workflow for dissolving **ACP-105**.

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References

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- 4. [abmole.com](https://www.abmole.com) [[abmole.com](https://www.abmole.com)]
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